

# In-Depth Technical Guide to the Safe Handling of 1,4-Dioxane-13C4

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## Compound of Interest

Compound Name: 1,4-Dioxane-13C4

Cat. No.: B566132

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This guide provides a comprehensive overview of the safety data for **1,4-Dioxane-13C4**, an isotopically labeled solvent. The safety profile of **1,4-Dioxane-13C4** is considered analogous to that of 1,4-Dioxane due to their chemical similarity. This document outlines the associated hazards, handling protocols, and emergency procedures to ensure safe laboratory practices.

## Core Safety Data

1,4-Dioxane is classified as a highly flammable liquid and vapor that may form explosive peroxides, especially when anhydrous.<sup>[1][2]</sup> It is also suspected of causing cancer and can cause serious eye irritation and respiratory irritation.<sup>[1]</sup> Repeated exposure may lead to skin dryness or cracking.<sup>[1]</sup>

## Physical and Chemical Properties

Property	Value
Appearance	Clear, colorless liquid
Odor	Faint, pleasant, ether-like
Molecular Weight	88.11 g/mol
Boiling Point	101 °C / 213.8 °F
Melting Point	12 °C / 53.6 °F
Flash Point	12 °C / 54 °F
Autoignition Temperature	355 °C / 671 °F
Solubility in Water	Miscible
Vapor Pressure	30 mmHg at 20 °C
Vapor Density	3.03 (Air = 1)

Note: Properties are for 1,4-Dioxane and are expected to be nearly identical for **1,4-Dioxane-13C4**.

## Exposure Limits and Toxicity Data

Parameter	Value	Species
OSHA PEL (TWA)	100 ppm (360 mg/m <sup>3</sup> )	Human
ACGIH TLV (TWA)	20 ppm	Human
LD50 Oral	5700 mg/kg	Mouse
LD50 Skin	7600 mg/kg	Rabbit
LC50 Inhalation (2h)	13,000 ppm	Rat

## Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of **1,4-Dioxane-13C4**, stringent adherence to safety protocols is mandatory.

## Handling and Storage

- Ventilation: All work with **1,4-Dioxane-13C4** must be conducted in a properly functioning chemical fume hood.[\[3\]](#)[\[4\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. Use non-sparking tools and explosion-proof equipment.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (butyl rubber is often recommended), and a flame-retardant lab coat.[\[4\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[\[1\]](#) The storage area should be designated for flammable liquids. Containers should be dated upon opening and periodically tested for the presence of peroxides.[\[1\]](#)[\[2\]](#)
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.

## First Aid Measures

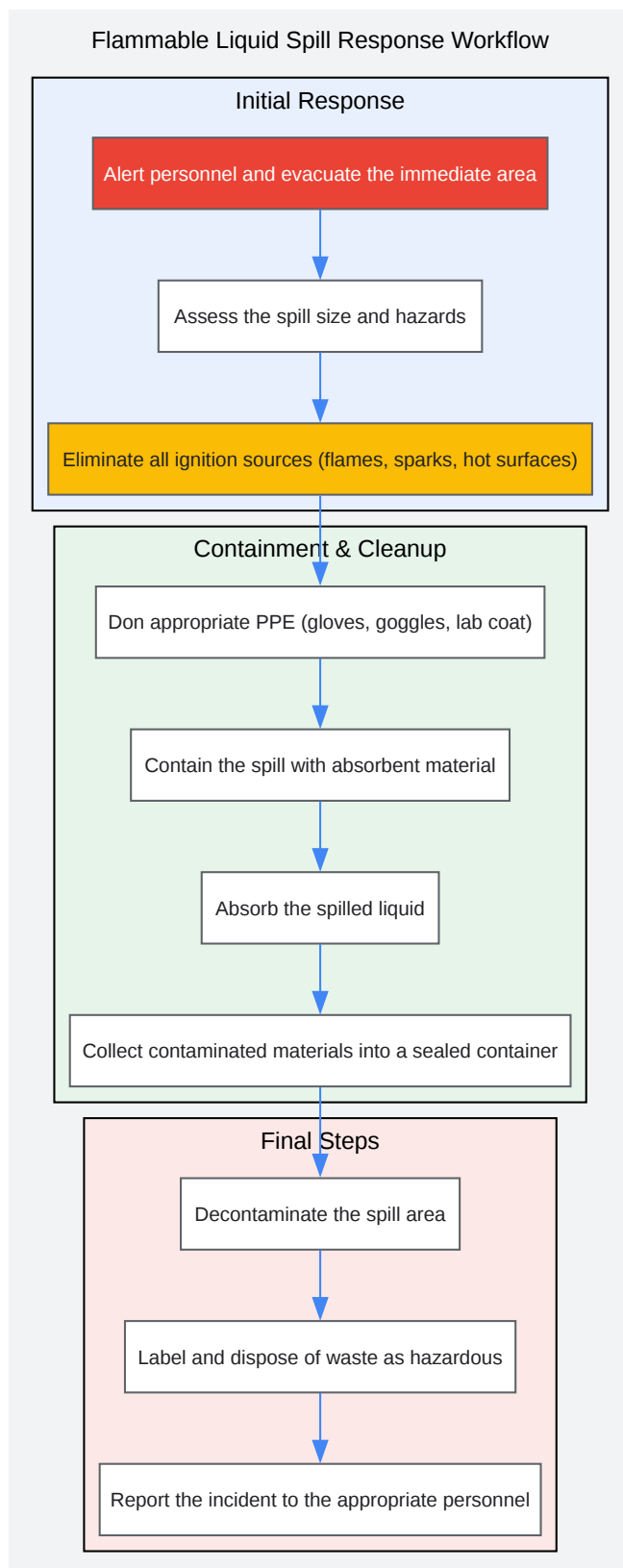
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water for at least 15 minutes.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

## Spill and Waste Disposal Procedures

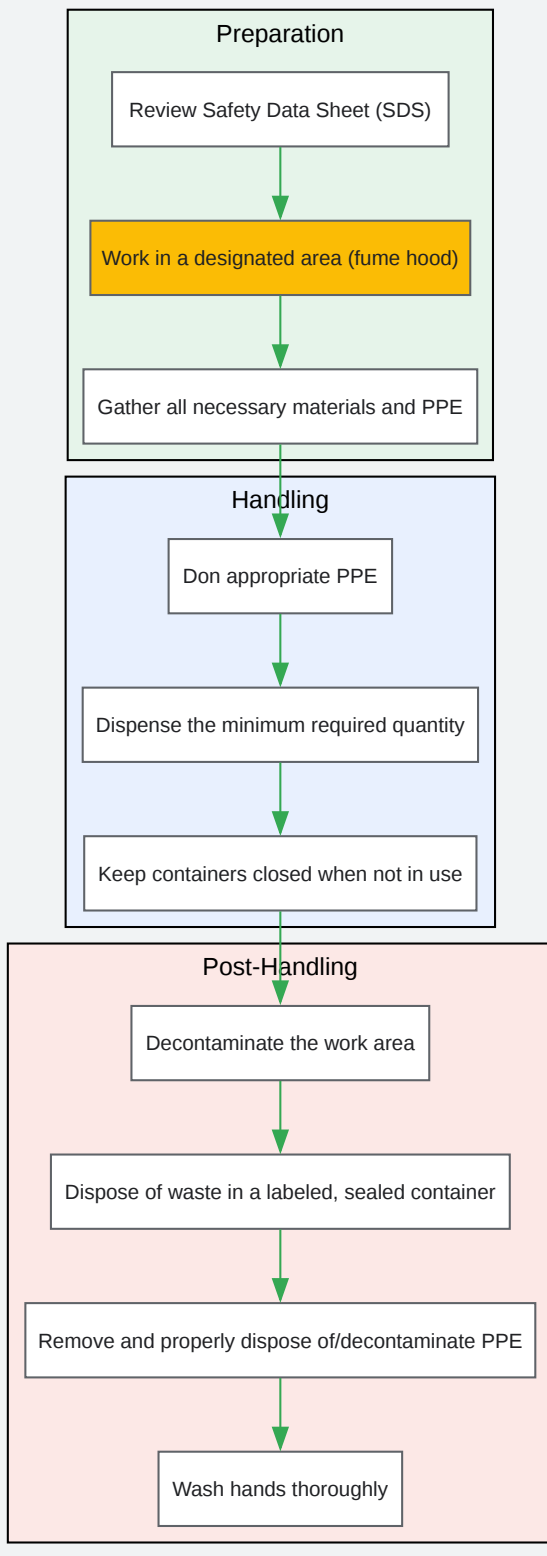
For detailed spill response procedures, refer to the workflow diagram below. All waste materials contaminated with **1,4-Dioxane-13C4** should be disposed of as hazardous waste in accordance with local, state, and federal regulations.<sup>[5]</sup>

## Visualized Workflows

### Flammable Liquid Spill Response Workflow



## General Handling Workflow for Carcinogenic Solvents

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